

# Navigating the Safe Disposal of SGC-CBP30: A Procedural Guide

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## Compound of Interest

Compound Name: *Sgc-cbp30*

Cat. No.: *B612240*

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Proper management and disposal of chemical probes are paramount to ensuring laboratory safety and environmental protection. This guide provides essential logistical and safety information for researchers, scientists, and drug development professionals working with **SGC-CBP30**, a potent inhibitor of the CREB-binding protein (CBP) and p300 bromodomains. Adherence to these procedures is critical for minimizing risks and complying with regulatory standards.

## Hazard Identification and Safety Precautions

Before handling **SGC-CBP30**, it is crucial to understand its potential hazards. While one Safety Data Sheet (SDS) classifies the compound as not hazardous under the Globally Harmonized System (GHS)[1], another indicates potential long-term adverse effects on aquatic life[2]. Due to this conflicting information, it is prudent to handle **SGC-CBP30** with care, assuming it may pose environmental risks.

### Key Precautionary Measures:

- **Personal Protective Equipment (PPE):** Always wear standard laboratory attire, including a lab coat, safety glasses, and chemical-resistant gloves.
- **Environmental Protection:** Avoid release to the environment[2]. Prevent the chemical from entering sewers or surface and ground water[2].

- Engineering Controls: Handle the solid compound and prepare solutions in a well-ventilated area or a chemical fume hood to minimize inhalation exposure.

GHS Hazard Classification	Code	Statement	Source
Hazardous to the aquatic environment — Chronic Hazard	Aquatic Chronic 4	H413: May cause long lasting harmful effects to aquatic life.	[2]
Precautionary Statement (Prevention)	P273	Avoid release to the environment.	[2]
Precautionary Statement (Disposal)	P501	Dispose of contents/container in accordance with local/regional/national/international regulations.	[2]

## Chemical Profile and Storage

Proper storage is essential for maintaining the stability and integrity of **SGC-CBP30**, as well as for preventing accidental release.

Physical and Chemical Properties:

- Appearance: Crystalline solid[3][4].
- CAS Number: 1613695-14-9[2][4].
- Molecular Formula: C<sub>28</sub>H<sub>33</sub>ClN<sub>4</sub>O<sub>3</sub>[3][4].
- Molecular Weight: 509.0 g/mol [3][4].

Storage and Stability:

Form	Storage Temperature	Stability	Recommendations
Solid (as supplied)	-20°C	≥ 4 years	Store away from direct light; use of a desiccant is recommended for long-term storage[3][4].
Stock Solution (in DMSO)	-20°C	1 month	Aliquot into working volumes to avoid repeated freeze-thaw cycles[3][5].
Stock Solution (in solvent)	-80°C	1 year	Aliquot into working volumes to avoid repeated freeze-thaw cycles[5].

## Solubility Data:

Solvent	Maximum Concentration
DMSO	~19 mM or 10 mg/mL[3][4]
Ethanol	~9.8 mM or 5 mg/mL[3][4]
DMF	15 mg/mL[4]
DMF:PBS (pH 7.2) (1:5)	0.1 mg/mL[4]

## Step-by-Step Disposal Procedures

Chemical waste must be collected and disposed of through your institution's Environmental Health and Safety (EHS) department or equivalent hazardous waste program[6][7]. Never dispose of **SGC-CBP30** or its solutions down the drain or in the regular trash[6][8].

Properly segregate waste into distinct, compatible categories to ensure safe handling and disposal.

- Solid Waste: Unused or expired **SGC-CBP30** powder, and any labware heavily contaminated with the solid (e.g., weigh boats, spatulas).
- Liquid Waste: Unused stock solutions (e.g., in DMSO or ethanol), and aqueous media from cell culture experiments containing **SGC-CBP30**.
- Contaminated Sharps: Needles, syringes, or blades that have come into contact with **SGC-CBP30**.
- Contaminated Labware (Non-Sharps): Pipette tips, centrifuge tubes, flasks, and gloves with incidental contamination.

Use appropriate, designated containers for each waste stream.

- For Solid and Liquid Waste:
  - Select a sturdy, leak-proof container that is chemically compatible with the waste (e.g., a high-density polyethylene bottle for liquids).
  - Affix a completed hazardous waste label provided by your EHS department.
  - Clearly list all chemical constituents by their full names and estimate their percentages (e.g., "**SGC-CBP30**, <1%", "DMSO, 99%"). Do not use abbreviations[6].
  - Keep the container securely sealed at all times, except when adding waste[6][9].
  - Store the waste container in a designated satellite accumulation area (SAA) within the lab, inside secondary containment (such as a plastic tub) to catch any potential leaks[6][9].
- For Contaminated Sharps:
  - Place all contaminated sharps directly into a designated, puncture-proof sharps container.
  - Label the container as "Chemical Sharps Waste" and list "**SGC-CBP30**" as a contaminant.

- For Contaminated Labware (Non-Sharps):
  - Collect items like gloves and pipette tips in a durable, clear plastic bag lining a designated solid waste pail[7].
  - Once full, seal the bag and label it clearly as "Hazardous Waste: Chemically Contaminated Labware" and list **SGC-CBP30**.

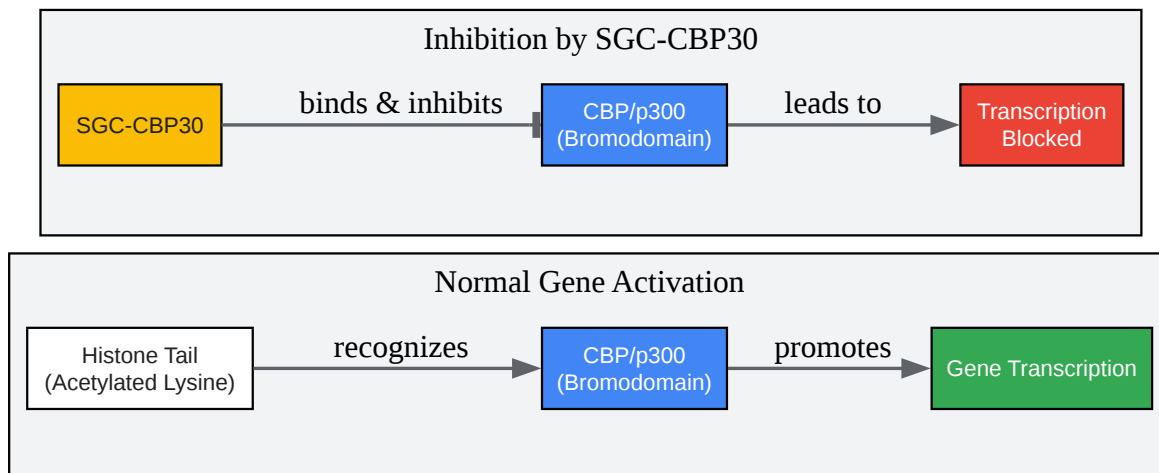
Empty **SGC-CBP30** vials or bottles must also be managed as hazardous waste.

- Thoroughly empty the container of all contents[7].
- Triple rinse the empty container with a suitable solvent (e.g., ethanol or acetone).
- Collect all three rinsate washes as hazardous liquid waste and add it to your designated liquid waste container[6][7].
- Deface the original manufacturer's label to prevent confusion[7].
- Dispose of the triple-rinsed container as instructed by your EHS office; some institutions may allow disposal as non-hazardous glass or plastic waste after this procedure.

Once a waste container is full or has reached its accumulation time limit (e.g., 6 months), contact your institution's EHS department to request a waste pickup[7]. Do not allow hazardous waste to accumulate in the lab indefinitely.

## SGC-CBP30 Mechanism of Action Workflow

**SGC-CBP30** functions by competitively binding to the bromodomains of the transcriptional co-activators CBP and p300. This action prevents these proteins from recognizing and binding to acetylated lysine residues on histones and other proteins, thereby inhibiting downstream gene transcription.



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Caption: Mechanism of **SGC-CBP30** inhibiting CBP/p300-mediated gene transcription.

Disclaimer: This document provides general guidance. Researchers must always consult their institution's specific Chemical Hygiene Plan and EHS department for local policies and regulatory requirements regarding hazardous waste disposal.

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